

Technical Support Center: High-Efficiency Synthesis of Z-His-Met-OH

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Compound of Interest

Compound Name: Z-His-met-oh

Cat. No.: B1352442

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Ticket Subject: Optimization of **Z-His-Met-OH** Dipeptide Coupling Assigned Specialist: Senior Application Scientist, Peptide Chemistry Division Status: Open

Executive Summary

The synthesis of **Z-His-Met-OH** (N-benzyloxycarbonyl-histidyl-methionine) presents a "perfect storm" of peptide chemistry challenges. You are coupling a racemization-prone donor (His) to an oxidation-sensitive acceptor (Met).

This guide moves beyond basic textbook protocols to address the specific mechanistic failures that cause low yields (typically <60%) and high impurity profiles (D-His isomers and Met-sulfoxides) in this specific sequence.

Part 1: The Troubleshooting Hub

Select the symptom that best matches your experimental observation.

Issue A: "My product mass is correct, but I see split peaks on HPLC."

Diagnosis: Histidine Racemization **The Mechanism:** The imidazole side chain of Histidine acts as an intramolecular base. It abstracts the proton from the

-carbon of the activated His residue, forming a planar enol intermediate that destroys chirality. This is autocatalytic—meaning the amino acid "attacks itself."

Corrective Actions:

- Switch Activation Chemistry: Stop using HATU/HBTU with DIPEA. The high basicity of DIPEA drives the proton abstraction.
 - Recommendation: Use DIC (Diisopropylcarbodiimide) with Oxyma Pure (Ethyl cyanoglyoxylate-2-oxime). Oxyma creates a less reactive but more stable active ester that suppresses racemization significantly better than HOBt.
- Protect the Imidazole: If you are using Z-His-OH (side chain free), you are at high risk.
 - Recommendation: Switch to Z-His(Trt)-OH or Z-His(Bom)-OH. The bulky Trityl (Trt) group sterically hinders the imidazole nitrogen, preventing it from abstracting the -proton.
- Temperature Control: Perform the activation and coupling at 0°C rather than room temperature.

Issue B: "Mass Spec shows a +16 Da (or +32 Da) mass shift."

Diagnosis: Methionine Oxidation The Mechanism: The thioether sulfur in Methionine is electron-rich and reacts avidly with atmospheric oxygen or peroxides in solvents to form Methionine Sulfoxide (Met(O)).

Corrective Actions:

- Solvent Hygiene: Peroxides accumulate in aged ethers and THF.
 - Recommendation: Use fresh, anhydrous DMF or NMP. Sparge all solvents with Argon or Nitrogen for 15 minutes before use.
- Inert Atmosphere: Perform the coupling under a positive pressure of Nitrogen/Argon.
- The "Reductive Rescue": If the product is already oxidized, treat the crude peptide with NH₄I (Ammonium Iodide) and DMS (Dimethylsulfide) in TFA to reduce the sulfoxide back to the

native Methionine.

Issue C: "The reaction is sluggish; low conversion after 24 hours."

Diagnosis: Zwitterionic Interference (If coupling to free Met-OH) The Mechanism: You cannot effectively couple Z-His-OH directly to H-Met-OH (free acid) because the carboxylate of Met-OH will compete for the coupling reagent, and the amine is protonated (zwitterion).

Corrective Actions:

- C-Terminal Protection: Ensure you are coupling to H-Met-OMe (methyl ester) or H-Met-OBzl.
 - Workflow: Couple Z-His-OH + H-Met-OMe

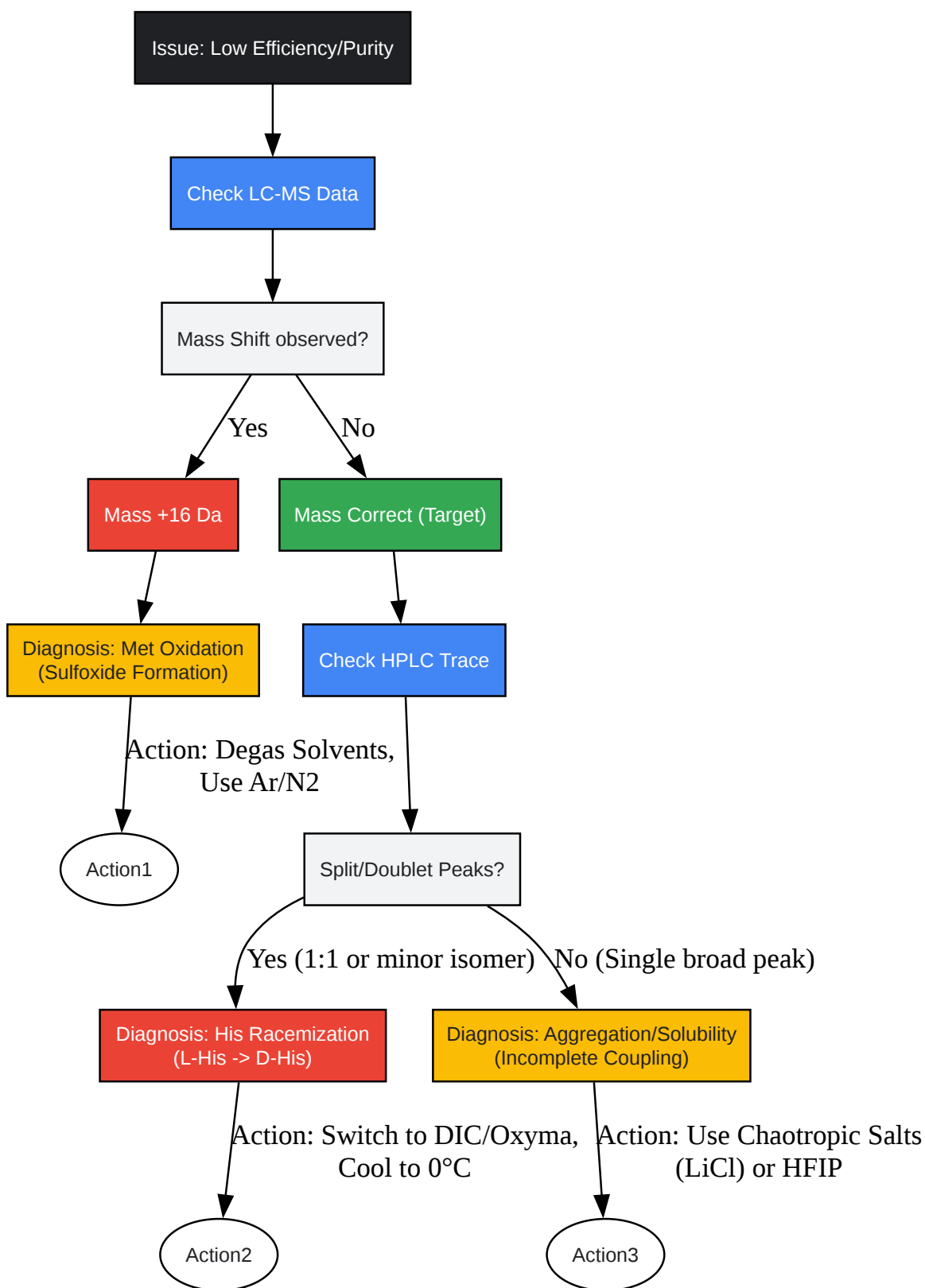
Z-His-Met-OMe

Saponification (LiOH)

Z-His-Met-OH.

- Concentration: Intermolecular coupling is second-order kinetics. Increase concentration to 0.3–0.5 M.

Part 2: Visualizing the Troubleshooting Logic



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Figure 1: Decision matrix for diagnosing synthetic failures in **Z-His-Met-OH** coupling based on analytical data.

Part 3: Optimized Experimental Protocols

Protocol A: The "Zero-Racemization" Coupling (Solution Phase)

Use this protocol to couple Z-His-OH to H-Met-OMe. This method prioritizes optical purity over speed.

Reagents Required:

- Z-His-OH (or Z-His(Trt)-OH for best results)
- H-Met-OMe·HCl
- Coupling Agent: DIC (Diisopropylcarbodiimide)[1][2][3]
- Additive: Oxyma Pure (Ethyl cyanoglyoxylate-2-oxime)
- Base: 2,4,6-Collidine (Sym-collidine) — Crucial: Weaker base than DIPEA, reduces proton abstraction.
- Solvent: DMF (Anhydrous, degassed)

Step-by-Step Workflow:

- Preparation (T=0 min):
 - Dissolve Z-His-OH (1.0 equiv) and Oxyma Pure (1.0 equiv) in DMF (Concentration ~0.2 M).
 - Cool this solution to 0°C in an ice bath. Allowing pre-activation at low temp is key.
- Activation (T=5 min):
 - Add DIC (1.0 equiv) dropwise to the cold solution.
 - Stir at 0°C for 5–10 minutes. This forms the active ester in situ.

- Coupling (T=15 min):
 - In a separate vial, dissolve H-Met-OMe·HCl (1.1 equiv) and Collidine (1.0 equiv) in minimal DMF.
 - Add the Met solution to the activated His solution.
- Reaction:
 - Maintain at 0°C for 1 hour, then allow to warm to Room Temperature (RT) slowly.
 - Stir for 4–12 hours under Nitrogen atmosphere.
- Workup:
 - Dilute with Ethyl Acetate. Wash with 5% NaHCO₃ (removes Oxyma), Water, and Brine.
 - Note: Avoid strong acid washes (like 1N HCl) if Trt protection is present, as it is acid-labile. Use 5% KHSO₄ or Citric Acid instead.

Protocol B: Quantitative Racemization Check (The Anderson Test Variant)

How to prove your coupling worked without chiral centers scrambling.

Parameter	Specification
Column	C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6 μ m)
Mobile Phase A	Water + 0.1% TFA
Mobile Phase B	Acetonitrile + 0.1% TFA
Gradient	5% to 60% B over 20 minutes
Detection	UV @ 220 nm
Success Criteria	L-L Isomer (Z-His-Met-OMe) elutes distinct from D-L Isomer.
Target Limit	D-Isomer < 0.5%

Part 4: Frequently Asked Questions (FAQs)

Q: Can I use EDC/NHS for this coupling? A: You can, but it is not recommended for Z-His-OH. EDC/NHS activation often proceeds via an O-acylisourea intermediate that is slow to react with the amine, giving the imidazole time to cause racemization. If you must use EDC, add HOAt or Oxyma as a nucleophilic scavenger to speed up the ester formation.

Q: Why do you recommend Collidine over DIPEA? A: DIPEA (Diisopropylethylamine) is a strong base (pKa ~10.5). It can deprotonate the

-carbon of the activated Histidine.^[4] Collidine is a weaker base (pKa ~7.4) and is sterically hindered, making it sufficient to neutralize the HCl salt of Methionine but insufficient to deprotonate the Histidine

-carbon.

Q: I need to make the free acid **Z-His-Met-OH**. How do I remove the methyl ester without damaging the peptide? A: Saponification using LiOH (Lithium Hydroxide) in THF/Water (1:1) at 0°C is standard.

- Warning: High pH can also cause racemization. Monitor the reaction closely and quench with dilute acetic acid immediately upon consumption of the starting material. Do not let it sit

overnight at pH 12.

Q: Is Z-His-OH soluble in DCM? A: Poorly. Z-protected amino acids often suffer from solubility issues in non-polar solvents due to aggregation. DMF or NMP are preferred. If you must use DCM, add a small amount of TFE (Trifluoroethanol) to disrupt hydrogen bonding and improve solubility.

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